

Physical and chemical properties of S-acetylthiopropionic acid

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Compound of Interest

Compound Name: 3-(Acetylthio)propionic acid

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An In-depth Technical Guide to the Physical and Chemical Properties of 3-(Acetylthio)propionic Acid

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-(Acetylthio)propionic acid, also known as S-acetylthiopropionic acid, is a carboxylic acid and thioester compound with significant applications in chemical synthesis and pharmaceutical development. Its bifunctional nature, containing both a carboxyl group and a thioester, makes it a versatile building block for the introduction of thiol functionalities in a protected form. This guide provides a comprehensive overview of its physical and chemical properties, synthesis and analysis protocols, and its relevance in biological systems.

Physical and Chemical Properties

The properties of **3-(Acetylthio)propionic acid** are summarized in the table below. These data are essential for its handling, storage, and application in experimental settings.

Property	Value	Reference
Molecular Formula	C ₅ H ₈ O ₃ S	[1]
Molecular Weight	148.18 g/mol	[1]
Appearance	White to light yellow powder or crystal	[2]
Melting Point	48-52 °C	
Flash Point	> 110 °C (> 230 °F) - closed cup	
Assay	96%	
InChI	1S/C5H8O3S/c1-4(6)9-3-2-5(7)8/h2-3H2,1H3,(H,7,8)	
InChI Key	AYQXANXXZYKTDL-UHFFFAOYSA-N	
SMILES	CC(=O)SCCC(O)=O	
CAS Number	41345-70-4	[1]
XLogP3-AA	0.2	[1]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	4	[1]
Rotatable Bond Count	4	[1]
Exact Mass	148.01941529 Da	[1]
Topological Polar Surface Area	79.7 Å ²	[1]

Experimental Protocols

Synthesis of 3-(Arylthio)propionic Acids

A general method for the synthesis of 3-(arylthio)propionic acids involves the copper-mediated C–S bond formation between 3-mercaptopropionic acid and nonactivated aryl iodides.[3]

Materials:

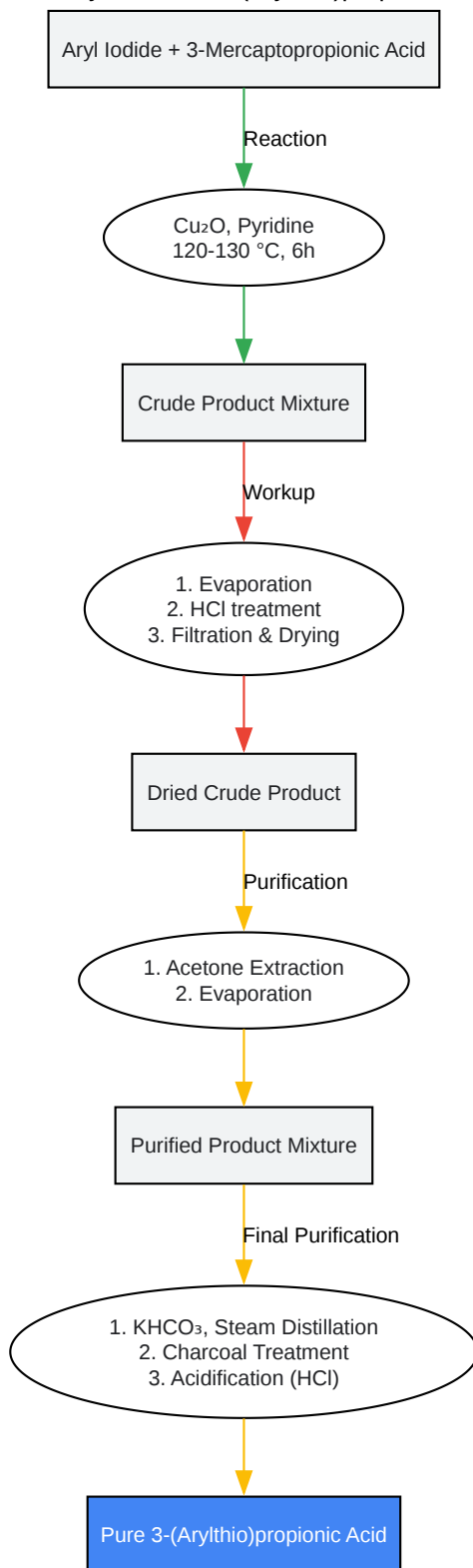
- Aryl iodide
- 3-Mercaptopropionic acid (3-MPA)
- Copper(I) oxide (Cu_2O)
- Absolute pyridine
- 6 M Hydrochloric acid (HCl)
- Acetone
- 1 M Potassium bicarbonate (KHCO_3)
- Charcoal
- Phosphorus pentoxide (P_2O_5)

Procedure:

- A mixture of 3-MPA (100 mmol), Cu_2O (50 mmol), and aryl iodide (100 mmol) in absolute pyridine (80 mL) is heated and stirred at 120–130 °C under a nitrogen atmosphere for 6 hours.[\[3\]](#)
- The solvent is evaporated in vacuo.[\[3\]](#)
- 6 M HCl (80 mL) is added to the residue, and the mixture is stirred for 30 minutes at 90 °C.[\[3\]](#)
- The reaction mixture is cooled to room temperature, filtered, washed with water (3 x 20 mL), and dried over concentrated H_2SO_4 .[\[3\]](#)
- The anhydrous solid material is extracted with boiling acetone (3 x 100 mL), and the combined filtrates are evaporated under reduced pressure.[\[3\]](#)

- 1 M KHCO_3 (120 mL) is added to the residue, and any unreacted aryl iodide is removed by steam distillation.[\[3\]](#)
- Charcoal is added to the remaining solution, and the mixture is stirred for 5 minutes.[\[3\]](#)
- The filtered solution is acidified with 6 M HCl to a pH of 1.[\[3\]](#)
- The precipitate is filtered, washed with water (20 mL), and dried over P_2O_5 to yield the 3-(arylthio)propionic acid.[\[3\]](#)

General Synthesis of 3-(Arylthio)propionic Acids

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Caption: Workflow for the synthesis of 3-(arylthio)propionic acids.

Analysis by High-Performance Liquid Chromatography (HPLC)

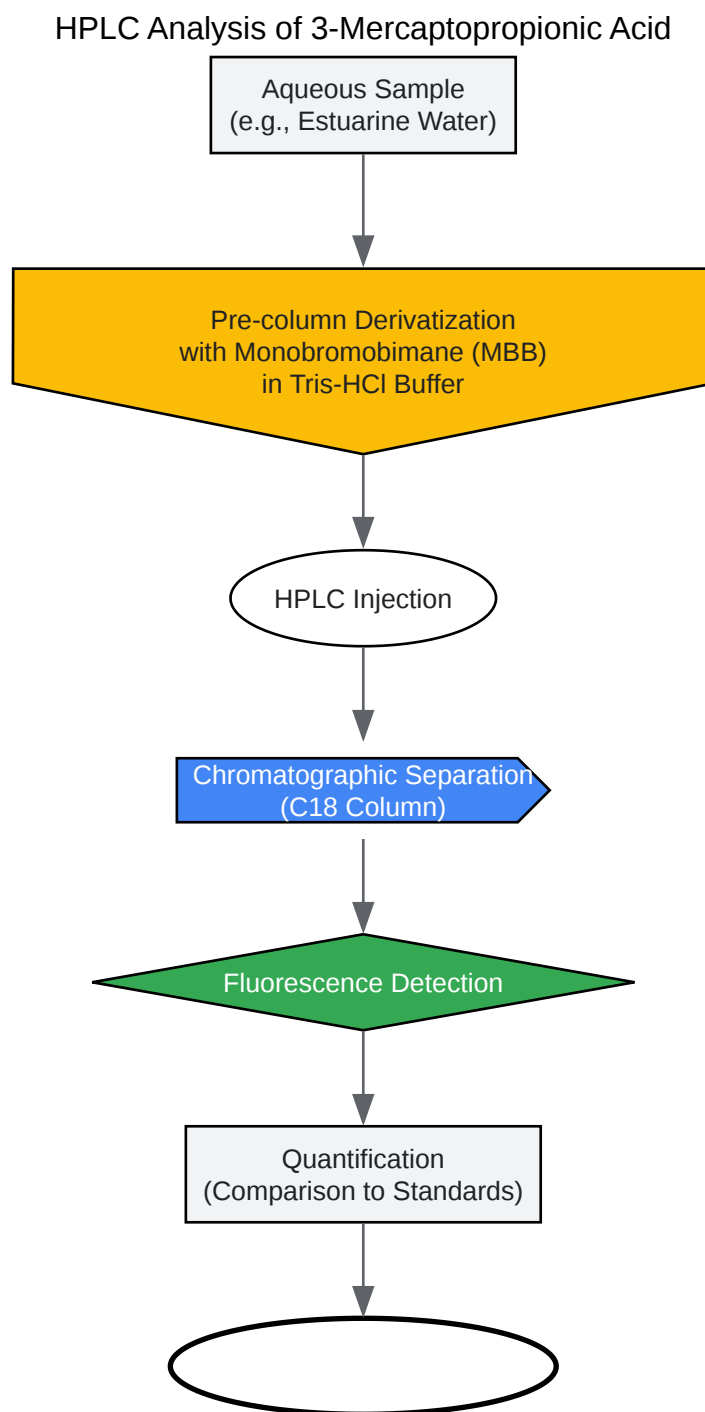
A sensitive method for the determination of the related compound, 3-mercaptopropionic acid (3-MPA), involves pre-column derivatization with monobromobimane (MBB) followed by HPLC with fluorescence detection.[4] This method can be adapted for the analysis of other thiols.

Materials:

- Monobromobimane (MBB) derivatizing agent
- Tris-HCl buffer
- HPLC system with a fluorescence detector
- Methanol
- HPLC grade water
- Acetic acid

Procedure:

- **Derivatization:** The sample containing 3-MPA is mixed with a solution of MBB in a Tris-HCl buffer. The reaction is allowed to proceed to completion to form a stable, fluorescent derivative.[4]
- **Chromatographic Separation:** The derivatized sample is injected into the HPLC system. Separation is typically achieved on a C18 column with a gradient elution using a mobile phase consisting of methanol, water, and a small amount of acetic acid.[5]
- **Detection:** The fluorescent 3-MPA derivative is detected by a fluorescence detector.[4]
- **Quantification:** The concentration of 3-MPA in the original sample is determined by comparing the peak area of the derivative to a calibration curve prepared from known concentrations of 3-MPA standards.[4] The detection limit for 3-MPA using this method is 4.3 nmol L⁻¹. [4]



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Caption: Workflow for the HPLC analysis of 3-mercaptopropionic acid.

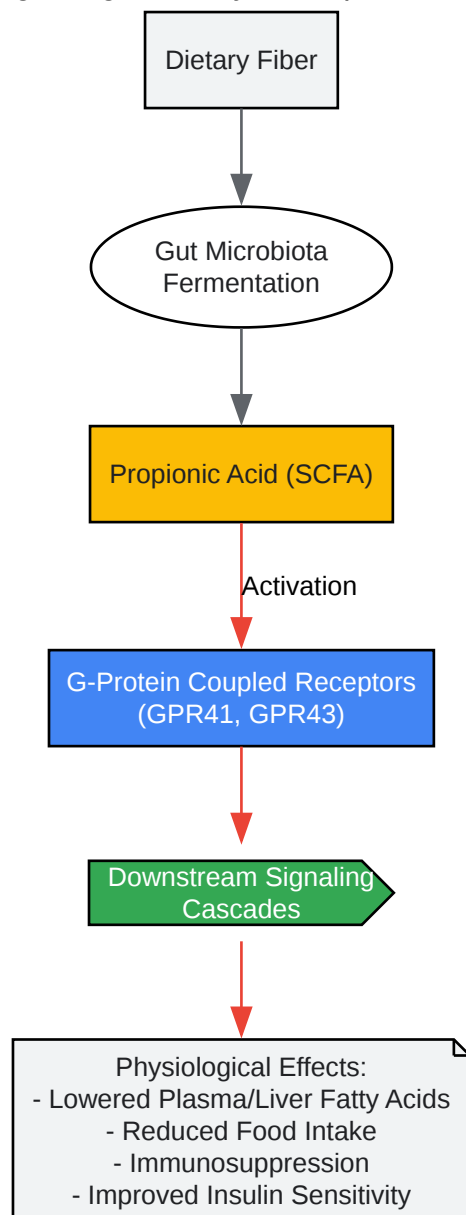
Biological Significance and Signaling Pathways

While **3-(acetylthio)propionic acid** is primarily a synthetic intermediate, its core structure, propionic acid, is a short-chain fatty acid (SCFA) with significant biological roles. SCFAs are produced by the gut microbiota through the fermentation of dietary fiber.[6] Propionic acid, along with acetate and butyrate, plays a crucial role in host physiology.[6][7]

Propionic acid can influence host metabolism and immune function through various mechanisms, including acting as a signaling molecule.[6] It is known to interact with G-protein coupled receptors (GPCRs), specifically GPR41 and GPR43.[6] Activation of these receptors can trigger downstream signaling cascades that modulate physiological processes. For instance, propionic acid has been shown to lower fatty acid levels in the liver and plasma, reduce food intake, and exert immunosuppressive effects.[6]

The related compound, 3-mercaptopropionic acid, is an inhibitor of glutamate decarboxylase, an enzyme responsible for the synthesis of the neurotransmitter GABA. This inhibition can lead to a decrease in GABA concentration in the brain, which can induce convulsions. Furthermore, 3-(methylthio)propionic acid, an intermediate in methionine metabolism, has demonstrated antifungal properties.[8]

Signaling Pathway of Propionic Acid



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Caption: Role of propionic acid as a signaling molecule.

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